

An In-depth Technical Guide to the Components of Technical Grade Guazatine Acetate

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Compound of Interest

Compound Name: Guazatine acetate salt

Cat. No.: B15598781

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This technical guide provides a comprehensive overview of the chemical composition of technical grade Guazatine acetate, a broad-spectrum fungicide. Due to its manufacturing process, Guazatine acetate is not a single chemical entity but rather a complex mixture of guanidated polyamines. Understanding the nature and variability of these components is crucial for research, quality control, and regulatory purposes.

Composition of Technical Grade Guazatine Acetate

Technical grade Guazatine is produced through the amidination of technical iminodi(octamethylene)diamine. This process results in a complex mixture of guanidines and polyamines.^{[1][2]} The material marketed commercially is a reaction mixture, and its composition can vary between production batches.^[3] Guazatine is consistently produced and formulated as its acetate salts to improve stability and facilitate application.^{[2][4]}

A coding system is used to describe the various components of the Guazatine mixture. "N" represents an amino group, while "G" signifies a guanidated amino group.^{[1][3]} For instance, NN represents H₂N-(CH₂)₈-NH₂, and GG represents a fully guanidated diamine.^[1]

Table 1: Typical Composition of Free Guazatine

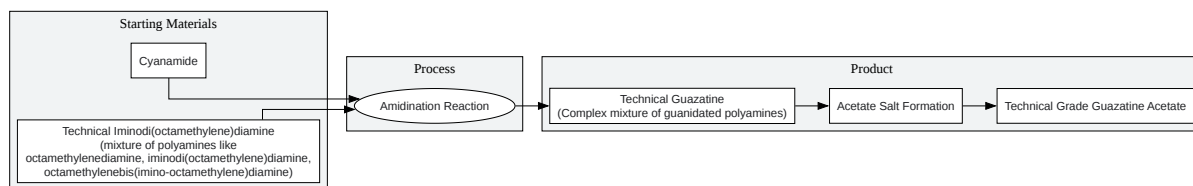
Component Abbreviation	Chemical Structure Representation	Typical Percentage (%)
GGG	Fully guanidated triamine	30.6
GG	Fully guanidated diamine	29.5
GN	Monoguanidated diamine	9.8
GGN	Diguanidated triamine	8.1
GGGG	Fully guanidated tetramine	5.1
GNG	A guanidated triamine	4.5
GNN	Monoguanidated triamine	1.7
GNNG	A diguanidated tetramine	1.4
GGGN	A triguanidated tetramine	1.4
GGGGG	Fully guanidated pentamine	1.1
NN	Diamine (octamethylenediamine)	0.8
NGN	A monoguanidated triamine	0.8
Other tetramines	-	3.1
Other pentamines	-	1.4
Hexamines and above	-	0.6
NNN	Triamine	<0.1

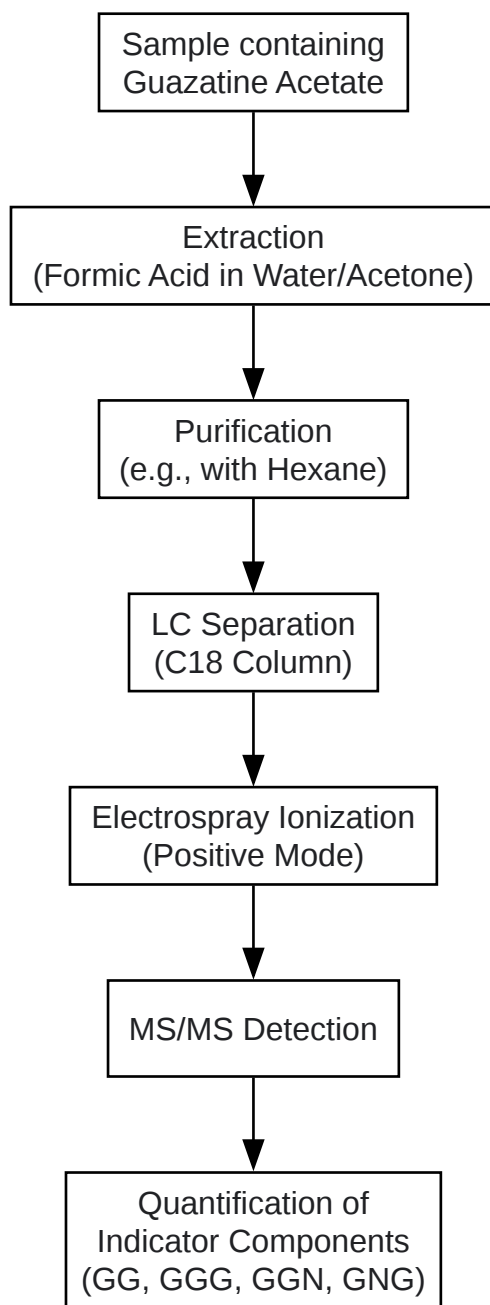
Source: EURL-SRM (2018)[3], FAO[1]

The most abundant components are the fully guanidated triamine (GGG) and the fully guanidated diamine (GG).[1][5] Diamine derivatives account for approximately 40% of the mixture, triamines for 46%, and tetramines for 11%.[1][3]

Manufacturing Process and Key Intermediates

The production of Guazatine acetate involves the reaction of polyamines with a guanidination agent. The primary starting material is technical iminodi(octamethylene)diamine, which itself is a mixture of polyamines.^{[2][4]}





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